

Application Notes: Formulating High-Performance Polysulfide Aerospace Sealants

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Compound of Interest

Compound Name: Polysulfide rubber

Cat. No.: B346664

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Introduction

Polysulfide sealants are a cornerstone of aerospace manufacturing and maintenance, prized for their exceptional resistance to jet fuel, flexibility across a wide temperature range, and tenacious adhesion to common aircraft substrates.[1][2] These materials are critical for sealing integral fuel tanks, fuselages, and other airframe components to ensure structural integrity and prevent leaks.[2][3] The formulation of high-performance polysulfide sealants is a complex interplay of polymer chemistry and material science, balancing the properties of the base polymer with a variety of curing agents, fillers, and additives to meet the stringent demands of the aerospace industry.

Key Components and Their Functions

The performance of a polysulfide sealant is determined by its formulation. The primary components include:

- **Polysulfide Polymers:** These are the backbone of the sealant, providing its characteristic fuel resistance and elastomeric properties. The molecular weight and structure of the polysulfide polymer influence the viscosity, tensile strength, and elongation of the cured sealant.
- **Curing Agents:** The curing agent initiates the chemical reaction that transforms the liquid polymer into a solid, rubbery sealant. Common curing agents for aerospace applications include manganese dioxide and dichromates.[4] The choice of curing agent affects the cure rate, with manganese dioxide offering a faster cure.[5]

- **Fillers:** Fillers are added to improve the mechanical properties of the sealant, such as tensile strength and hardness.[6] Common fillers include calcium carbonate, carbon black, and silica.[6]
- **Plasticizers:** Plasticizers are used to increase the flexibility and workability of the sealant.
- **Adhesion Promoters:** These additives enhance the sealant's bond to various substrates, a critical requirement for aerospace applications where sealants must adhere to aluminum, titanium, and other materials.[2]
- **Performance-Enhancing Additives:** Additional additives may be included to impart specific properties, such as corrosion resistance or UV stability.

Data Presentation: Performance of Polysulfide Aerospace Sealants

The following tables summarize typical performance data for polysulfide aerospace sealants, categorized by their respective military and aerospace specifications.

Table 1: Typical Properties of Polysulfide Sealants Conforming to AMS-S-8802[4][5][7]

Property	Class A	Class B	Class C	Test Method
Application Time (hours)	0.5 - 4	0.5 - 2	20 - 96	AMS-S-8802
Tack-Free Time (hours)	≤ 24	≤ 48	Varies	AMS-S-8802
Cure Time (days)	≤ 7	≤ 14	Varies	AMS-S-8802
Hardness (Shore A)	≥ 35	≥ 35	≥ 30	ASTM D2240
Tensile Strength (psi)	≥ 200	≥ 250	Varies	ASTM D412
Elongation (%)	≥ 150	≥ 200	Varies	ASTM D412
Specific Gravity	≤ 1.65	≤ 1.65	≤ 1.65	ASTM D792
Service Temperature (°F)	-65 to +250	-65 to +250	-65 to +250	AMS-S-8802

Table 2: Performance Requirements for Corrosion-Inhibitive Sealants (MIL-PRF-81733)[8][9]
[10]

Property	Type I (Brush/Dip)	Type II (Extrusion)	Type III (Spray)	Type IV (Faying Surface)	Test Method
Application Time (hours)	0.25 - 48	0.25 - 48	0.25 - 48	20 - 96	MIL-PRF- 81733
Tack-Free Time (hours)	Varies	Varies	Varies	Varies	MIL-PRF- 81733
Hardness (Shore A)	≥ 35	≥ 35	≥ 35	≥ 30	ASTM D2240
Specific Gravity	≤ 1.65 (Class 1) / ≤ 1.50 (Class 2)	≤ 1.65 (Class 1) / ≤ 1.50 (Class 2)	≤ 1.65 (Class 1) / ≤ 1.50 (Class 2)	≤ 1.65 (Class 1) / ≤ 1.50 (Class 2)	ASTM D792
Low- Temperature Flexibility (°F)	-65 (Class 1) / -80 (Class 2)	-65 (Class 1) / -80 (Class 2)	-65 (Class 1) / -80 (Class 2)	-65 (Class 1) / -80 (Class 2)	MIL-PRF- 81733
Corrosion Resistance	No corrosion	No corrosion	No corrosion	No corrosion	MIL-PRF- 81733

Experimental Protocols

1. Protocol for Hardness Testing (Durometer)

- Objective: To determine the indentation hardness of a cured polysulfide sealant.
- Apparatus: Shore A Durometer.
- Procedure:
 - Ensure the sealant specimen is at least 6 mm thick and has a flat surface.[\[11\]](#)
 - Condition the specimen at 23°C ± 2°C for 24 hours prior to testing.[\[11\]](#)[\[12\]](#)
 - Place the specimen on a hard, flat surface.

- Hold the durometer vertically and press the foot firmly against the specimen, ensuring full contact.[\[12\]](#)
- Record the hardness reading within one second of full contact.[\[13\]](#)
- Take at least five measurements at different locations on the specimen and report the average value.

2. Protocol for Tensile Strength and Elongation Testing

- Objective: To determine the tensile properties of a cured polysulfide sealant.
- Apparatus: Universal Testing Machine (UTM) with appropriate grips.
- Procedure:
 - Prepare dumbbell-shaped specimens from a cured sheet of the sealant according to ASTM D412 specifications.[\[14\]](#)[\[15\]](#)
 - Measure the thickness and width of the narrow section of each specimen.
 - Condition the specimens at $23^{\circ}\text{C} \pm 2^{\circ}\text{C}$ and $50\% \pm 5\%$ relative humidity for at least 24 hours.
 - Set the UTM to a crosshead speed of 500 ± 50 mm/min.[\[16\]](#)
 - Mount the specimen in the grips of the UTM, ensuring it is properly aligned.
 - Start the test and record the load and elongation until the specimen breaks.
 - Calculate the tensile strength (maximum load divided by the initial cross-sectional area) and the ultimate elongation (the elongation at break as a percentage of the original gauge length).

3. Protocol for Specific Gravity Testing

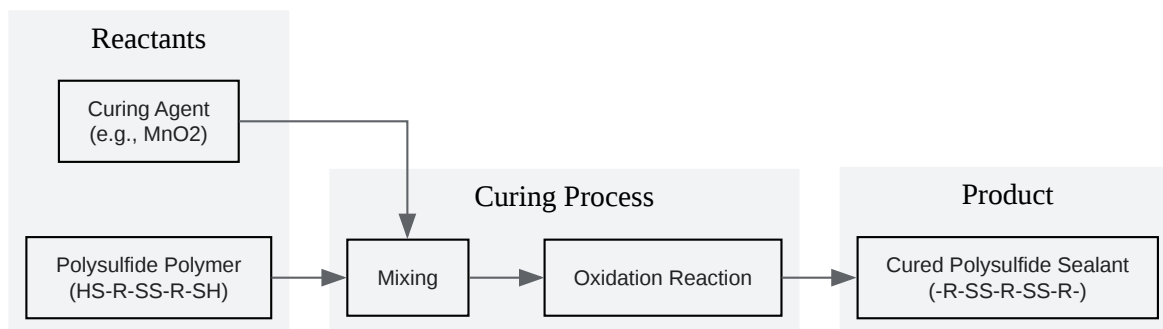
- Objective: To determine the specific gravity of a cured polysulfide sealant.

- Apparatus: Analytical balance with a suspension hook, beaker of distilled water at 23°C.
- Procedure:
 - Cut a specimen of the cured sealant (approximately 1-5 grams).
 - Weigh the specimen in air (W_{air}).
 - Suspend the specimen from the balance hook and immerse it completely in the beaker of distilled water.
 - Record the weight of the immersed specimen (W_{water}).
 - Calculate the specific gravity using the formula: $\text{Specific Gravity} = W_{\text{air}} / (W_{\text{air}} - W_{\text{water}})$.

4. Protocol for Water Absorption Testing

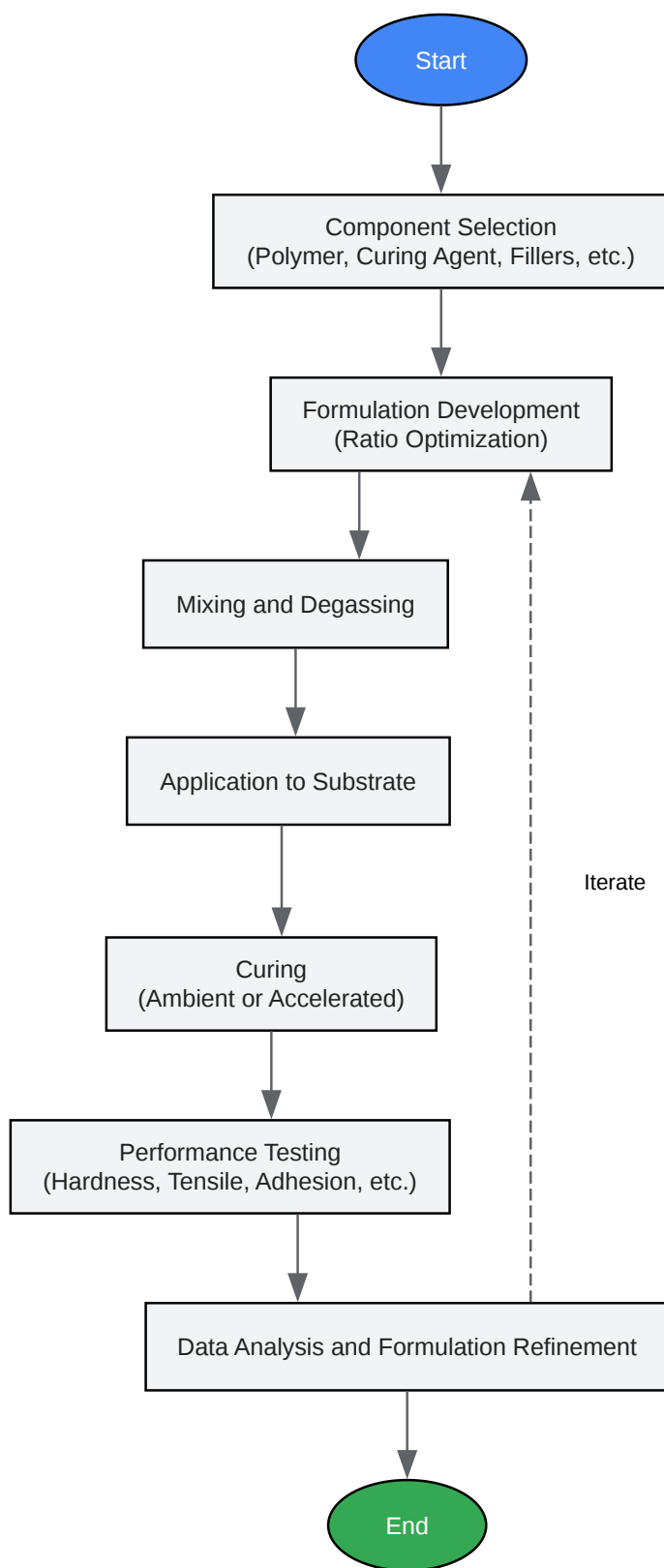
- Objective: To determine the amount of water absorbed by a cured polysulfide sealant.
- Apparatus: Analytical balance, oven, desiccator, container of distilled water.
- Procedure:
 - Prepare disk-shaped specimens (typically 50.8 mm in diameter and 3.2 mm thick).^[17]
 - Dry the specimens in an oven at 50°C for 24 hours, then cool in a desiccator.^[18]
 - Weigh the dried specimens to the nearest 0.001 g (W_{initial}).^[19]
 - Immerse the specimens in distilled water at 23°C for 24 hours.^[18]
 - Remove the specimens, pat them dry with a lint-free cloth, and reweigh them (W_{final}).^[18]
 - Calculate the percentage of water absorption: $\% \text{ Water Absorption} = [(W_{\text{final}} - W_{\text{initial}}) / W_{\text{initial}}] * 100$.

Mandatory Visualizations



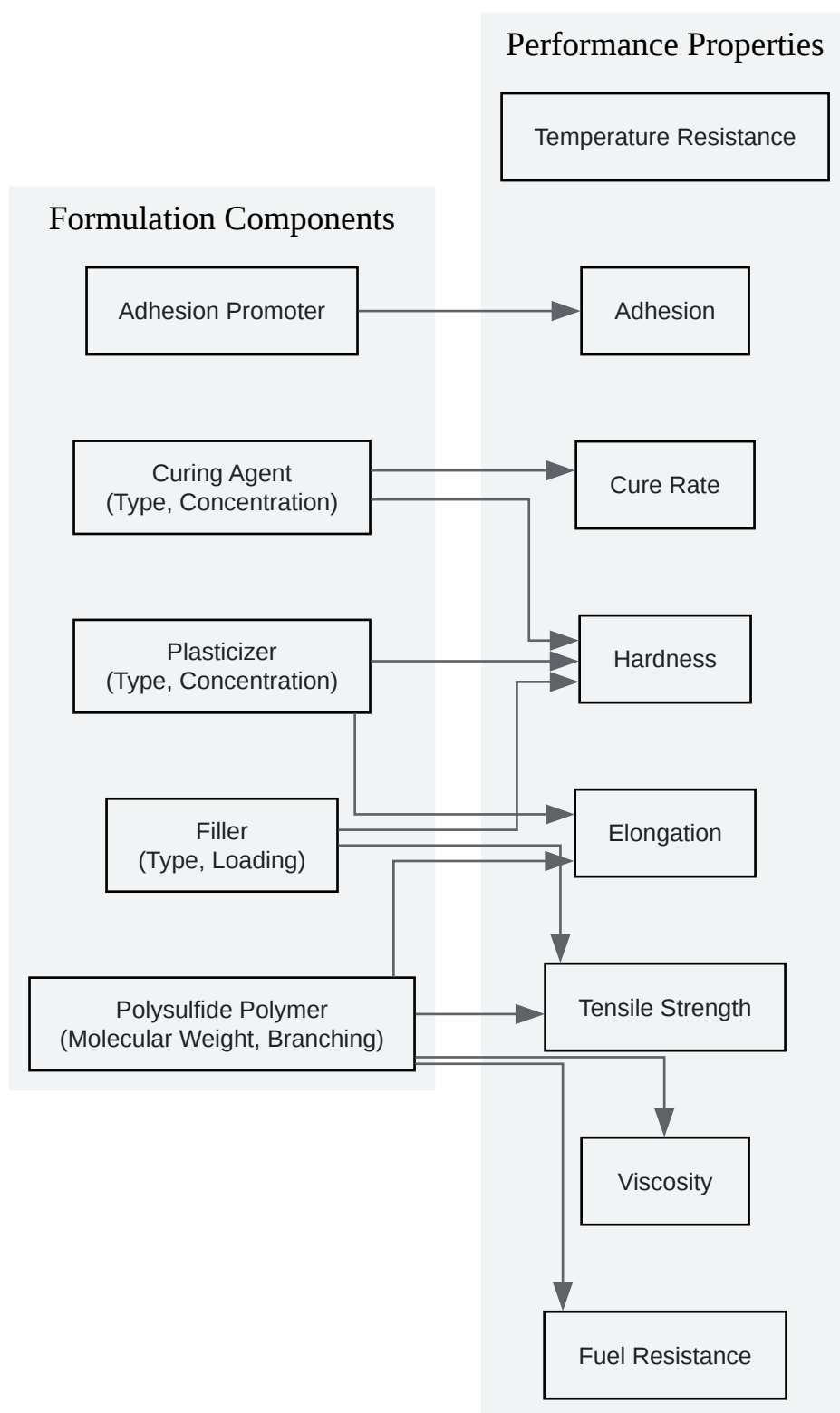
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Caption: Polysulfide Sealant Curing Mechanism.



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Caption: Aerospace Sealant Formulation and Testing Workflow.



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Caption: Relationship between Formulation and Performance.

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